

Application Notes and Protocols: Determination of Vitamin C Content using DCPIP Titration

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Compound of Interest

Compound Name: Phenolindophenol

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Introduction

Vitamin C, also known as ascorbic acid, is a vital water-soluble vitamin and a potent antioxidant. Its quantification in various samples, including pharmaceuticals, food products, and biological fluids, is crucial for quality control, nutritional analysis, and research. A common and established method for this determination is the redox titration using 2,6-dichlorophenolindophenol (DCPIP). This method is based on the principle that ascorbic acid reduces the blue DCPIP dye to a colorless compound.^{[1][2]} The reaction is stoichiometric, with a 1:1 molar ratio between ascorbic acid and DCPIP, allowing for accurate quantification.^{[1][3]} This document provides a detailed protocol for the determination of Vitamin C using DCPIP titration, including reagent preparation, standardization of the titrant, sample analysis, and data interpretation.

Principle of the Assay

The titration is based on a redox reaction where ascorbic acid is oxidized to dehydroascorbic acid, while the deep blue DCPIP is reduced to the colorless leuco-DCPIP.^{[1][2][4]} In an acidic solution, DCPIP is pink, and upon reduction by ascorbic acid, it becomes colorless. The endpoint of the titration is reached when all the ascorbic acid in the sample has been oxidized, and the first excess drop of DCPIP imparts a persistent pink or blue color to the solution.^{[4][5]}
^[6]

Materials and Reagents

- 2,6-dichlorophenolindophenol sodium salt (DCPIP)
- L-Ascorbic acid (analytical standard)
- Metaphosphoric acid (HPO_3)
- Acetic acid (CH_3COOH)
- Sodium bicarbonate (NaHCO_3)
- Distilled or deionized water
- Burette (50 mL)
- Pipettes (various volumes)
- Volumetric flasks (100 mL, 500 mL, 1000 mL)
- Erlenmeyer flasks (250 mL)
- Mortar and pestle (for solid samples)
- Filter paper

Experimental Protocols

Preparation of Solutions

a) Extraction Solution (Metaphosphoric Acid - Acetic Acid Stabilizing Solution): This solution is used to extract Vitamin C from solid samples and to stabilize it, preventing oxidation by air.

- Dissolve 15 g of metaphosphoric acid and 40 mL of glacial acetic acid in 200 mL of distilled water.
- Dilute the solution to a final volume of 500 mL with distilled water.^[5]

b) Standard Ascorbic Acid Solution (0.1 mg/mL): This solution is used to standardize the DCPIP solution.

- Accurately weigh 100 mg of L-ascorbic acid.[\[5\]](#)
- Transfer the ascorbic acid to a 1000 mL volumetric flask.
- Dissolve in the extraction solution and make up to the mark with the same solution.

c) DCPIP Solution (Indicator and Titrant): DCPIP is not a primary standard, so its concentration must be determined by standardization.[\[5\]](#)

- Weigh approximately 50 mg of 2,6-dichlorophenolindophenol sodium salt.
- Dissolve it in approximately 150 mL of hot distilled water containing 42 mg of sodium bicarbonate.
- Cool the solution and dilute it to 200 mL with distilled water.[\[5\]](#)
- Store the solution in a dark, amber-colored bottle and refrigerate. The solution should be standardized daily.

Standardization of DCPIP Solution

- Pipette 10 mL of the standard ascorbic acid solution into a 250 mL Erlenmeyer flask.
- Add 5 mL of the extraction solution.
- Fill the burette with the DCPIP solution and note the initial volume.
- Titrate the ascorbic acid solution with the DCPIP solution, drop by drop, while continuously swirling the flask.
- The endpoint is reached when a faint pink color persists for at least 30 seconds.[\[4\]](#)[\[6\]](#)
- Record the final volume of the DCPIP solution used.
- Repeat the titration at least two more times to ensure reproducibility. The volumes should agree within 0.1 mL.

- Calculate the concentration of the DCPIP solution using the following formula:

Concentration of DCPIP (mg/mL) = (Volume of Ascorbic Acid × Concentration of Ascorbic Acid) / Volume of DCPIP

Sample Preparation

a) Liquid Samples (e.g., Fruit Juices):

- Centrifuge or filter the juice to remove any pulp or suspended solids.
- Pipette a known volume (e.g., 10 mL) of the clear juice into a 100 mL volumetric flask and dilute with the extraction solution.[6]

b) Solid Samples (e.g., Pharmaceuticals, Plant Tissues):

- Weigh a known amount of the solid sample.
- If necessary, grind the sample to a fine powder using a mortar and pestle.
- Extract the Vitamin C by homogenizing the sample with a known volume of the extraction solution.
- Filter the mixture to obtain a clear extract.

Sample Titration

- Pipette a known volume of the prepared sample solution into a 250 mL Erlenmeyer flask.
- Titrate the sample with the standardized DCPIP solution until the endpoint (a persistent faint pink color) is reached.[6]
- Record the volume of DCPIP solution used.
- Repeat the titration for replicate samples.

Data Presentation

Summarize all quantitative data in clearly structured tables for easy comparison.

Table 1: Standardization of DCPIP Solution

Replicate	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of DCPIP used (mL)
1			
2			
3			
Average			

Table 2: Vitamin C Content in Samples

Sample ID	Sample Volume/Weight	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of DCPIP used (mL)	Vitamin C Content (mg/100g or mg/100mL)
Sample A					
Sample B					
Sample C					

Calculation of Vitamin C Content

The concentration of Vitamin C in the sample can be calculated using the following formula:

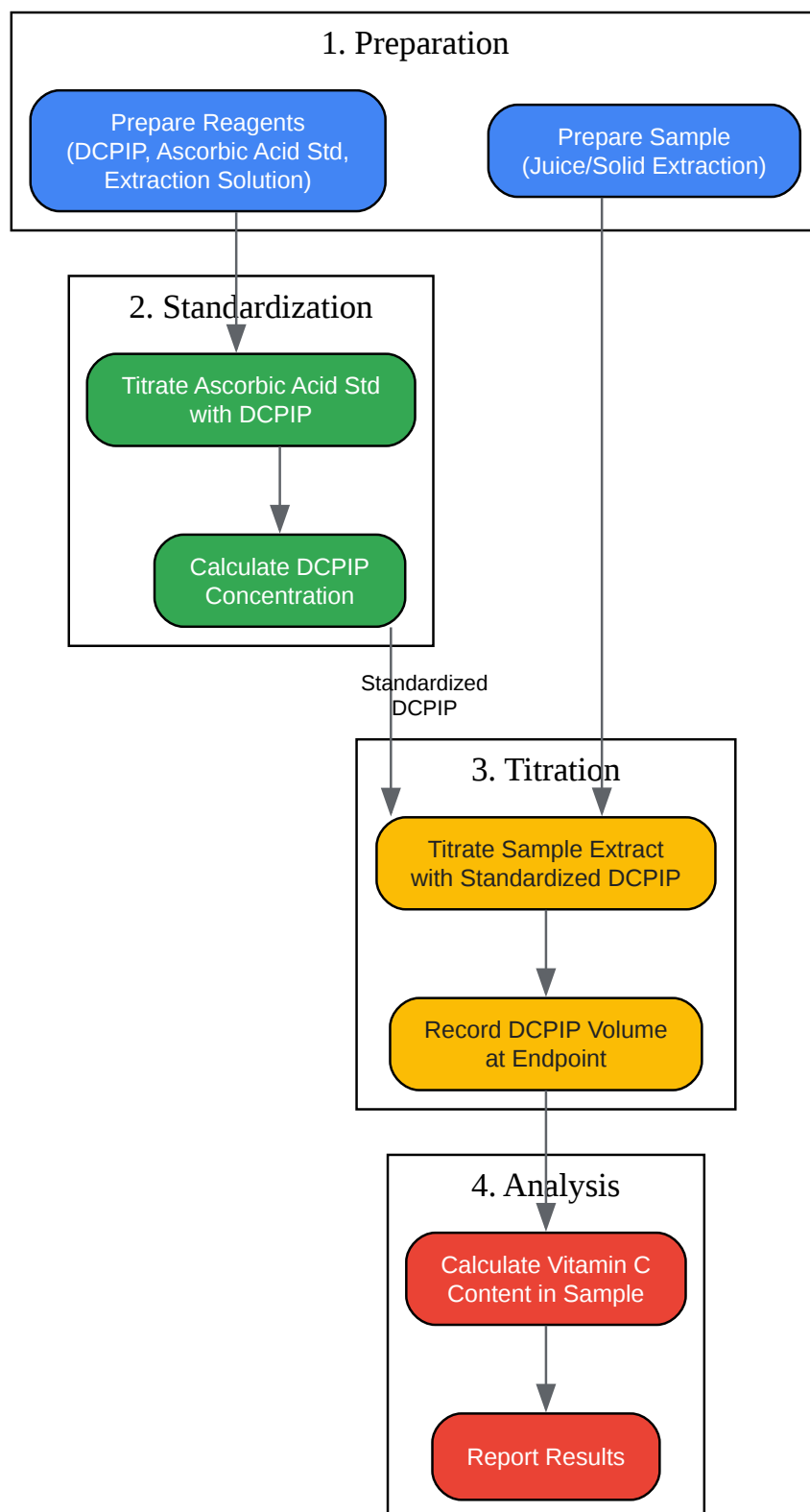
$$\text{Vitamin C (mg/100g or mg/100mL)} = (V_{\text{DCPIP}} \times C_{\text{DCPIP}} \times V_{\text{extract}} \times 100) / (V_{\text{aliquot}} \times W_{\text{sample}})$$

Where:

- V_{DCPIP} = Volume of DCPIP solution used for titration of the sample (mL)
- C_{DCPIP} = Concentration of standardized DCPIP solution (mg/mL)
- V_{extract} = Total volume of the sample extract (mL)

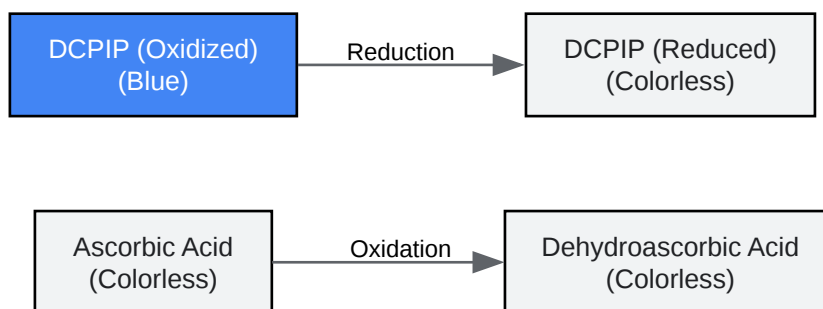
- V_{aliquot} = Volume of the sample extract taken for titration (mL)
- W_{sample} = Weight of the solid sample (g) or volume of the liquid sample (mL)

Visualizations



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Caption: Experimental workflow for Vitamin C titration.



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Caption: Redox reaction between Ascorbic Acid and DCPIP.

Considerations and Troubleshooting

- **Endpoint Detection:** For highly colored samples, such as some fruit juices, the endpoint color change may be difficult to observe.^[7] In such cases, dilution of the sample may be necessary. Alternatively, a potentiometric endpoint detection method can be employed.
- **Stability of Vitamin C:** Ascorbic acid is susceptible to oxidation, especially in the presence of light, oxygen, and certain metal ions. Therefore, it is crucial to prepare solutions fresh and perform the analysis promptly. The use of the metaphosphoric acid-acetic acid extraction solution helps to minimize this degradation.^[5]
- **Interfering Substances:** Other reducing agents present in the sample may react with DCPIP, leading to an overestimation of the Vitamin C content. It is important to be aware of the sample matrix and potential interferences.
- **pH of the Reaction:** The reaction is pH-dependent. The use of the acidic extraction solution ensures a consistent and appropriate pH for the titration.^[6]
- **Safety Precautions:** Always wear appropriate personal protective equipment (PPE), including safety goggles and gloves, when handling chemicals. Glacial acetic acid and metaphosphoric acid are corrosive and should be handled in a fume hood.^[5]

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